

An In-depth Technical Guide to (S)-5-Hydroxypiperidin-2-one

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Compound of Interest

Compound Name: **5-Hydroxypiperidin-2-one**

Cat. No.: **B102186**

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This guide provides a comprehensive overview of **(S)-5-Hydroxypiperidin-2-one**, a valuable chiral building block in synthetic organic chemistry and drug development. It details the compound's chemical identity, physical properties, synthesis protocols, and its applications in the synthesis of complex molecules.

Chemical Identity and Structure

(S)-5-Hydroxypiperidin-2-one is a cyclic organic compound featuring a piperidine ring. Its chemical structure and identifying information are crucial for researchers and scientists.

Chemical Structure:

Caption: 2D Structure of **(S)-5-Hydroxypiperidin-2-one**

Table 1: Compound Identification

Identifier	Value
CAS Number	24211-54-9 [1] [2] [3] [4]
Molecular Formula	C5H9NO2 [1] [2] [3]
Molecular Weight	115.13 g/mol [1] [2] [3]
IUPAC Name	(5S)-5-hydroxypiperidin-2-one [4]
Synonyms	(S)-5-Hydroxy-2-piperidinone, (5S)-5-hydroxypiperidin-2-one, (-)-(5S)-5-hydroxypiperidin-2-one [1] [3]
SMILES	N1C--INVALID-LINK--CCC1=O [3]
InChI Key	GPRZVNYVEZZOKH-BYPYZUCNSA-N [1] [3]

Physicochemical Properties

The physical and chemical properties of **(S)-5-Hydroxypiperidin-2-one** are essential for its handling, storage, and application in various chemical reactions.

Table 2: Physicochemical Data

Property	Value
Melting Point	123-124 °C [3]
Boiling Point	352.3 ± 35.0 °C (Predicted) [3]
Density	1.199 ± 0.06 g/cm³ (Predicted) [3]
Appearance	Off-white to light brown solid [3]
Storage Temperature	2-8 °C [2] [3]

Synthesis and Experimental Protocols

The synthesis of enantiomerically pure **(S)-5-Hydroxypiperidin-2-one** is a key process for its use in further chemical synthesis. A common method involves the reduction of a corresponding

azide precursor.

Experimental Protocol: Synthesis from (S)-5-(azidomethyl)dihydrofuran-2(3H)-one

A documented procedure for the synthesis of (S)-**5-hydroxypiperidin-2-one** involves the hydrogenation of (S)-5-(azidomethyl)dihydrofuran-2(3H)-one.[3]

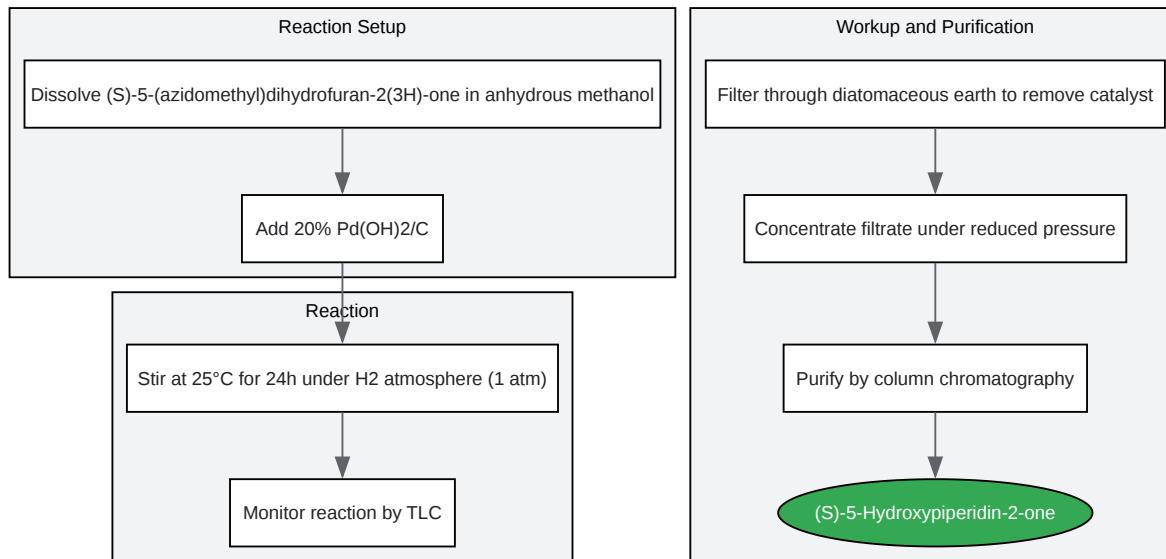
Materials:

- (S)-5-(azidomethyl)dihydrofuran-2(3H)-one (CAS: 24211-53-8)
- Anhydrous methanol
- 20% Palladium hydroxide on carbon ($\text{Pd}(\text{OH})_2/\text{C}$)
- Hydrogen gas (H_2)
- Diatomaceous earth

Procedure:

- Dissolve the starting azide (1.5 g, 10.62 mmol) in anhydrous methanol.
- Add 20% $\text{Pd}(\text{OH})_2/\text{C}$ (0.037 g, 0.53 mmol) to the solution.
- Stir the reaction mixture at 25°C for 24 hours under a hydrogen atmosphere (1 atm).
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, remove the catalyst by filtration through diatomaceous earth.
- Concentrate the filtrate under reduced pressure to obtain the crude product.
- Purify the crude product by column chromatography to yield (S)-**5-hydroxypiperidin-2-one**.

Workflow Diagram for Synthesis:

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Caption: Synthesis workflow for **(S)-5-Hydroxypiperidin-2-one**.

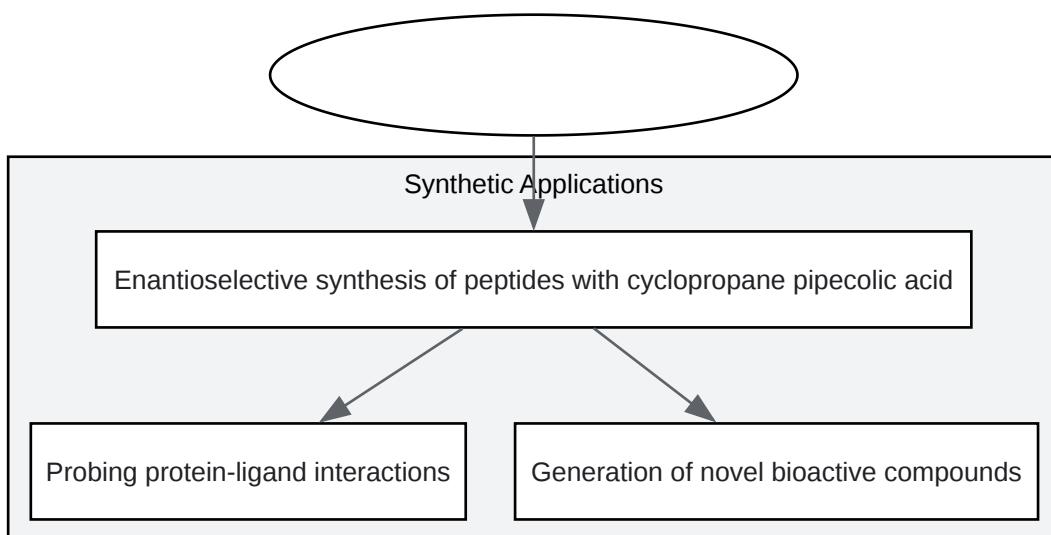
Applications in Synthesis

(S)-5-Hydroxypiperidin-2-one serves as a versatile chiral building block for the synthesis of more complex and biologically active molecules. Its stereocenter and functional groups allow for the creation of enantiomerically pure compounds.

Role as a Chiral Building Block:

The primary application of **(S)-5-Hydroxypiperidin-2-one** is in the enantioselective synthesis of novel compounds. For instance, it is used in the synthesis of peptides containing cyclopropane pipecolic acid, which can act as proline mimetics to study protein-ligand interactions.^[3] The R-enantiomer, **(R)-5-Hydroxypiperidin-2-one**, is noted as an intermediate in the biosynthesis of the neurotransmitter gamma-aminobutyric acid (GABA) and the amino acid proline, highlighting the importance of this structural motif in biological systems.^[5]

Logical Relationship Diagram:



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Caption: Applications of **(S)-5-Hydroxypiperidin-2-one** in synthesis.

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References

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